

A Guide to pyOpenSci: Empowering Reproducible Scientific Programming

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pyopen*

Cat. No.: *B1259295*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the tutorials and resources offered by **pyOpenSci**, a community dedicated to promoting open and reproducible scientific programming in Python. The content is tailored for researchers and professionals in scientific fields, including drug development, who are looking to enhance their software development and data analysis skills. This guide outlines **pyOpenSci**'s educational offerings, details their community-driven review processes, and provides clear, actionable workflows for beginners in scientific programming.

Core Educational Offerings

pyOpenSci provides a comprehensive set of tutorials designed to be beginner-friendly and directly applicable to scientific workflows.[1][2] These resources are developed and maintained by a community of scientists and developers, ensuring their relevance and quality.[3] The tutorials are primarily focused on best practices for creating, sharing, and maintaining scientific software.

Tutorial Series Overview

The educational content is organized into several key series, each targeting a specific area of scientific programming. The following table summarizes the main tutorial series and their core topics.

Tutorial Series	Core Topics Covered	Target Audience
Create a Python Package	Introduction to Python packages, creating a package with Hatch, publishing to PyPI and conda-forge.[2]	Beginners with no prior packaging experience.[1]
Package Metadata	Adding a README file, configuring the pyproject.toml file for publication.	Users who have created a basic package and want to prepare it for distribution.
Packaging Tool Tutorials	In-depth guide to using Hatch for package creation and management.[4]	Beginners and those looking to adopt modern Python packaging tools.
Contribute to Open Source	Navigating GitHub, finding an issue, forking a repository, making edits, and submitting a pull request.[5]	Individuals new to open-source contribution.
Clean Code	Principles of "clean code," writing expressive and "Pythonic" code, linting, formatting, and the "Don't Repeat Yourself" (DRY) principle.[5][6]	All scientific programmers looking to improve code quality and maintainability.
Code Checks	Writing Python functions, adding checks to functions, handling multiple parameters, using conditionals, and managing common exceptions.[5]	Programmers aiming to write more robust and error-resistant code.
Package & Share Your Code	Sharing code on GitHub, obtaining a DOI with Zenodo, and executing a Python package or script.[5]	Researchers who want to make their code citable and easily accessible.

Methodological Protocols

To ensure high-quality and accessible scientific software, **pyOpenSci** has established detailed protocols for both software peer review and tutorial development. These processes are transparent and community-driven.

Protocol for **pyOpenSci** Software Peer Review

The **pyOpenSci** software peer-review process is designed to be thorough and constructive, ensuring that reviewed packages meet high standards of quality and usability. The key stages of this protocol are as follows:

- **Pre-Submission Inquiry (Optional):** Authors can submit a pre-submission inquiry to determine if their package is within the scope of **pyOpenSci**'s review. An editor-in-chief assesses the package's fit and performs a basic check of its infrastructure.[\[7\]](#)
- **Submission:** The author submits the package for review by opening an issue in the **pyopensci/software-review** repository on GitHub, using the provided software submission template.[\[7\]](#)
- **Editor-in-Chief Review:** The editor-in-chief conducts an initial review of the submitted package for scope and minimal infrastructure requirements.[\[7\]](#)
- **Editor Assignment and Reviewer Selection:** An editor is assigned to the submission and is responsible for finding at least two reviewers for the package.
- **Peer Review:** The assigned reviewers conduct a detailed review of the package based on **pyOpenSci**'s review criteria.
- **Author Response:** The author responds to the feedback provided by the reviewers and makes necessary revisions to the package.[\[7\]](#)
- **Package Acceptance:** Once the reviewers are satisfied with the revisions, the editor performs a final check and officially accepts the package.[\[7\]](#)
- **Post-Acceptance:** The **pyOpenSci** team adds a peer-reviewed badge to the package's README, creates a new release on GitHub, and adds the package and its authors to the

[pyOpenSci website](#).^[7]

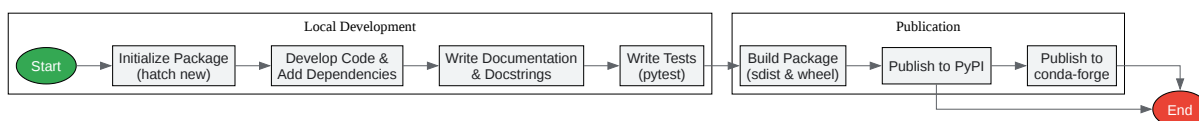
Protocol for pyOpenSci Tutorial Contribution and Review

pyOpenSci's tutorials are developed through a multi-stage, community-driven review process to ensure they are accurate, accessible, and beginner-friendly.^[3]

- **Content Authoring:** A content author, who may be a **pyOpenSci** staff member or a community contributor, creates an initial draft of the tutorial.^[3]
- **Expert Feedback:** The draft is shared with subject matter experts who provide feedback on the technical accuracy and completeness of the content.^[3]
- **Community Review:** The tutorial is then opened for community review via a pull request on GitHub. Community reviewers provide feedback on the clarity, usability, and accessibility of the material.
- **Revision and Integration:** The content author incorporates the feedback from the community review, making revisions to improve the tutorial.
- **Publication:** Once the review process is complete and the content is finalized, the tutorial is published on the **pyOpenSci** website.

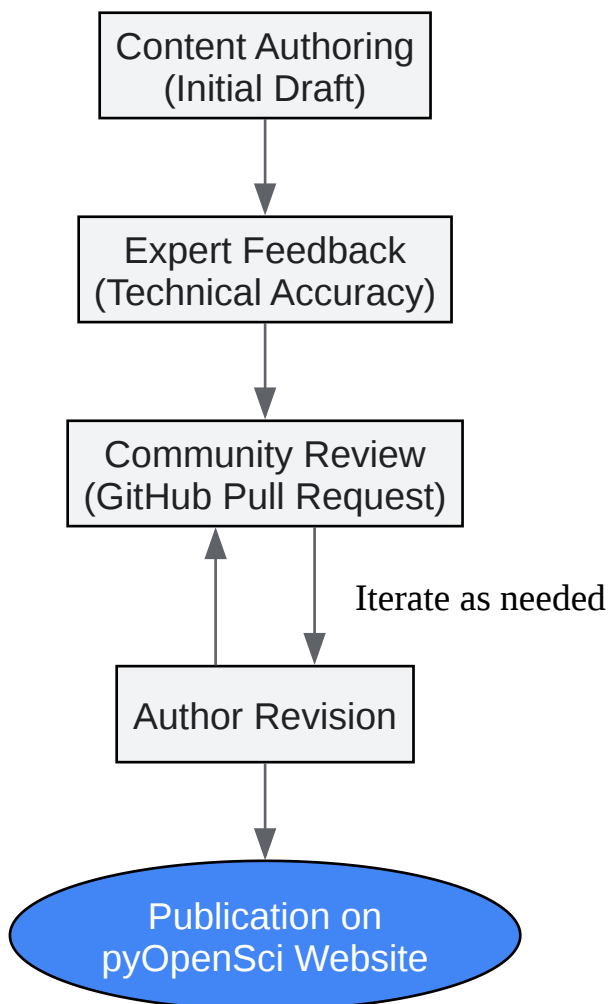
Visualizing Key Workflows

To better illustrate the core processes described in this guide, the following diagrams have been created using the DOT language.



[Click to download full resolution via product page](#)

Python Package Creation and Publication Workflow.



[Click to download full resolution via product page](#)

pyOpenSci Content Development and Review Process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Python packaging 101 — Python Packaging Guide \[pyopensci.org\]](#)
- [2. pyOpenSci Python Package Guide — Python Packaging Guide \[pyopensci.org\]](#)
- [3. pyOpenSci's Content Development Process — pyOpenSci Handbook \[pyopensci.org\]](#)
- [4. m.youtube.com \[m.youtube.com\]](#)
- [5. pyOpenSci Lessons — pyOpenSci Lessons \[pyopensci.org\]](#)
- [6. Activity 1: Clean, Modular Code — pyOpenSci Lessons \[pyopensci.org\]](#)
- [7. An Overview Of the Peer Review Process — Software Peer Review Guide \[pyopensci.org\]](#)
- To cite this document: BenchChem. [A Guide to pyOpenSci: Empowering Reproducible Scientific Programming]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1259295/docs#a-guide-to-pyopensci-empowering-reproducible-scientific-programming\]](https://www.benchchem.com/product/b1259295/docs#a-guide-to-pyopensci-empowering-reproducible-scientific-programming)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check